

Application Notes and Protocols: Alox15-IN-2 in Lipid Metabolism Research

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Compound of Interest

Compound Name: Alox15-IN-2

Cat. No.: B10854721

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These application notes provide a comprehensive guide for the utilization of **Alox15-IN-2**, a potent and selective allosteric inhibitor of Arachidonate 15-lipoxygenase (ALOX15), in studies pertaining to lipid metabolism. This document outlines the mechanism of action, key quantitative data, and detailed protocols for the application of **Alox15-IN-2** in a research setting.

Introduction

Arachidonate 15-lipoxygenase (ALOX15) is a crucial enzyme in the metabolic cascade of polyunsaturated fatty acids (PUFAs), such as linoleic and arachidonic acid.^{[1][2]} It catalyzes the introduction of molecular oxygen into these fatty acids, leading to the production of bioactive lipid mediators. These mediators are implicated in a variety of physiological and pathophysiological processes, including inflammation, oxidative stress, and the regulation of lipid metabolism. Dysregulation of ALOX15 activity has been linked to several metabolic disorders, making it a significant target for therapeutic intervention.

Alox15-IN-2 has been identified as a potent, substrate-selective, allosteric inhibitor of mammalian ALOX15.^{[1][3][4]} Its unique mechanism of action offers a valuable tool for dissecting the specific roles of ALOX15-derived metabolites in complex biological systems.

Quantitative Data

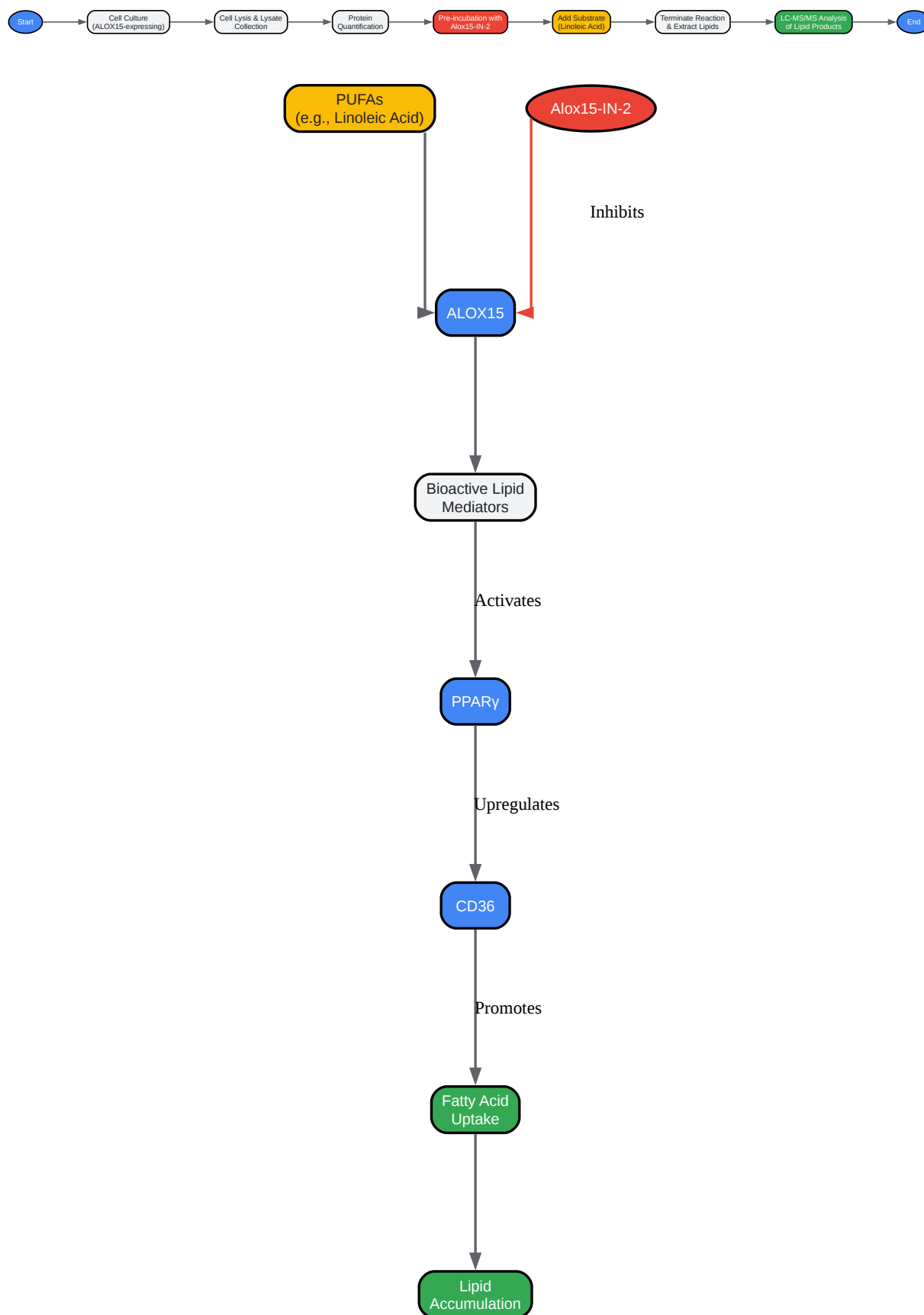
The inhibitory activity of **Alox15-IN-2** has been characterized against both rabbit and human ALOX15 enzymes, demonstrating its cross-species efficacy. The half-maximal inhibitory concentrations (IC50) are summarized below.

Target Enzyme	Substrate	IC50 (μM)
Rabbit ALOX15	Linoleic Acid	1.55
Human ALOX15	Linoleic Acid	2.79
Rabbit ALOX15	Arachidonic Acid	2.79
Human ALOX15	Arachidonic Acid	> 100 (selective)

Data sourced from supplier datasheets and Golovanov A, et al. J Med Chem. 2022.[1][3]

Mechanism of Action

Alox15-IN-2 exhibits a unique allosteric mechanism of inhibition.[1] Molecular dynamics simulations suggest that ALOX15 functions as a dimer. **Alox15-IN-2** is proposed to bind to the active site of one monomer of the ALOX15 dimer. This binding event induces a conformational change that is transmitted to the second monomer, compromising its ability to form a productive enzyme-substrate complex, particularly with linoleic acid.[1] This allosteric inhibition is substrate-selective, showing greater potency against the oxygenation of linoleic acid compared to arachidonic acid in the human enzyme.[1]



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References

- 1. N-Substituted 5-(1 H-Indol-2-yl)-2-methoxyanilines Are Allosteric Inhibitors of the Linoleate Oxygenase Activity of Selected Mammalian ALOX15 Orthologs: Mechanism of Action - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Emerging role of 12/15-Lipoxygenase (ALOX15) in human pathologies - PMC [pmc.ncbi.nlm.nih.gov]
- 3. portalrecerca.uab.cat [portalrecerca.uab.cat]
- 4. N-Substituted 5-(1H-Indol-2-yl)-2-methoxyanilines Are Allosteric Inhibitors of the Linoleate Oxygenase Activity of Selected Mammalian ALOX15 Orthologs : Mechanism of Action [recercat.cat]
- To cite this document: BenchChem. [Application Notes and Protocols: Alox15-IN-2 in Lipid Metabolism Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10854721#alox15-in-2-application-in-studying-lipid-metabolism]

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